

An In-depth Technical Guide to (+)-Dihydorobinetin: Chemical Structure and Properties

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

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Abstract

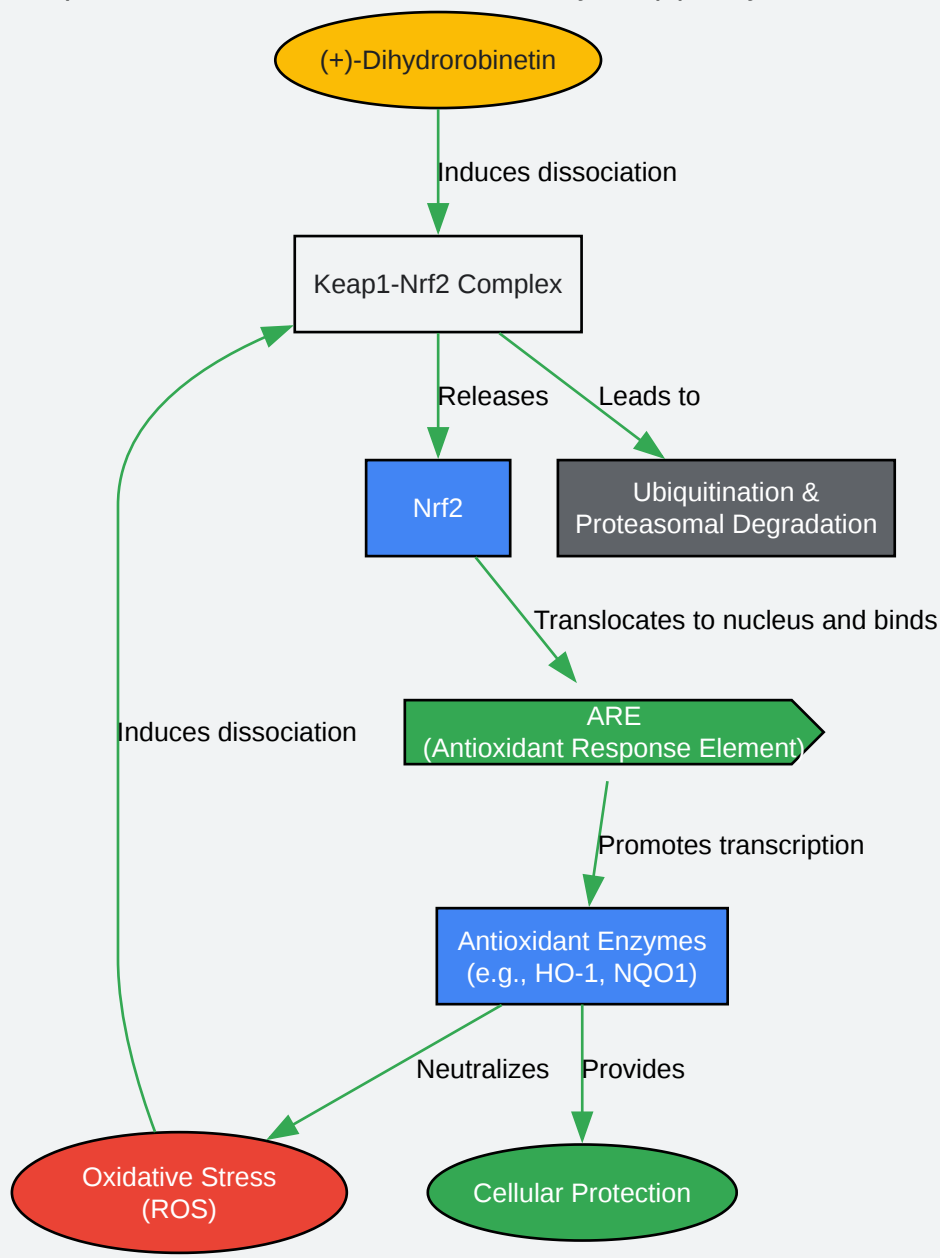
(+)-Dihydorobinetin is a dihydroflavonol, a type of natural phenolic compound, found in several plant species, notably in the heartwood of *Robinia pseudoacacia* (black locust) and *Pterocarpus marsupium*. It is recognized for its antioxidant properties and serves as a chemical marker for the aging of vinegar in acacia wood barrels. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **(+)-Dihydorobinetin**. Detailed experimental protocols for its isolation and for the assessment of its antioxidant capacity are presented. Furthermore, this guide proposes potential signaling pathways involved in its biological effects, based on the known mechanisms of structurally related flavonoids. All quantitative data are summarized in structured tables for ease of reference, and logical relationships are visualized using diagrams.

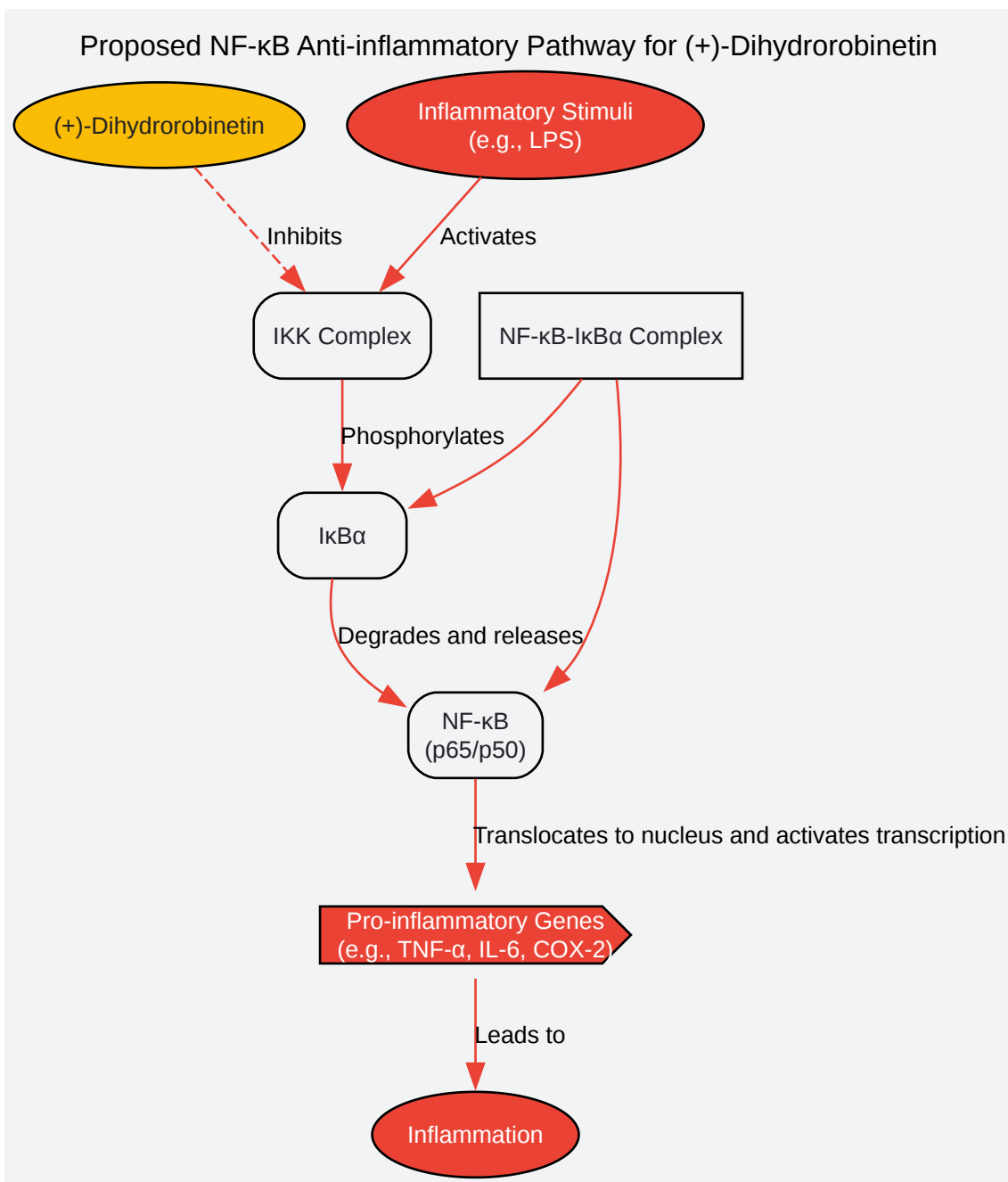
Chemical Structure and Identification

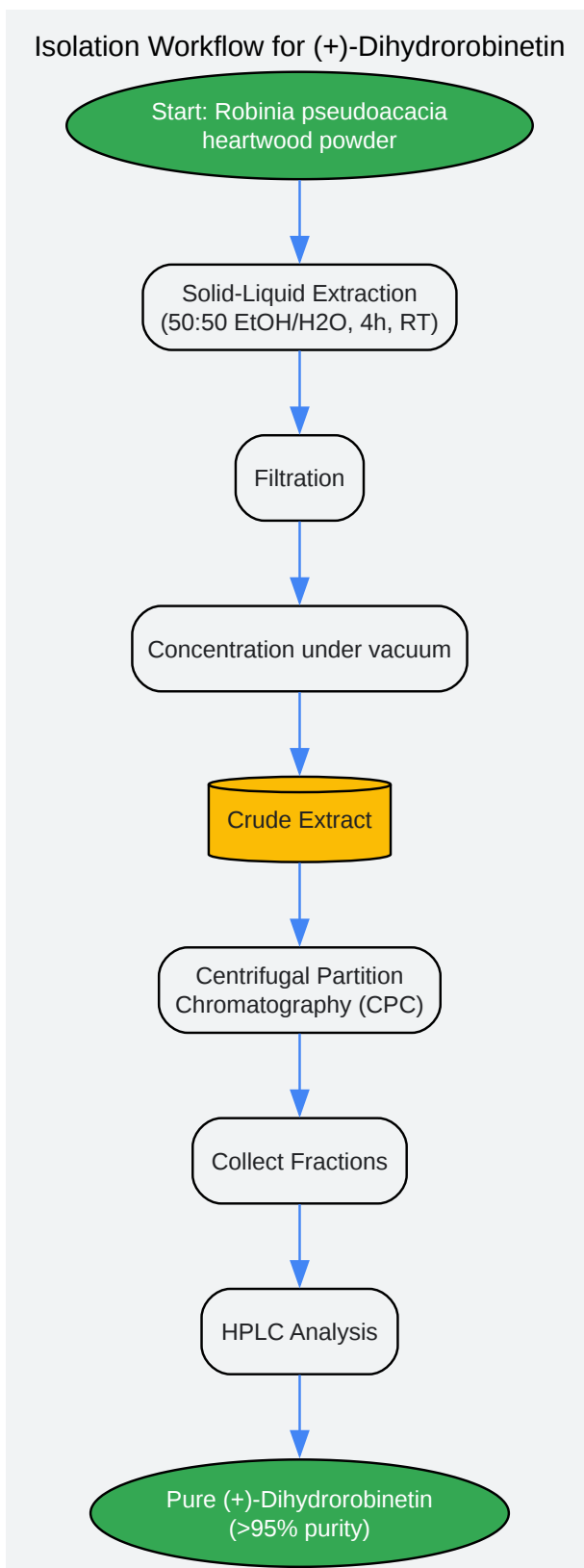
(+)-Dihydrorobinetin, a member of the flavonoid family, is structurally characterized by a C6-C3-C6 backbone. It is a dihydroflavonol, distinguished by the absence of a double bond between carbons 2 and 3 of the C-ring and the presence of a hydroxyl group at position 3. The "(+)" prefix indicates its dextrorotatory nature.

Chemical Structure:

Proposed Nrf2-ARE Antioxidant Pathway for (+)-Dihydrorobinetin







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